

Technical Master File: Procyanidin B1 (CAS 20315-25-7)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Procyanidin B1

CAS No.: 20315-25-7

Cat. No.: B1679151

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Executive Summary: The Structural Dimer of Precision

Procyanidin B1 (PB1) is not merely a polyphenol; it is a specific B-type proanthocyanidin dimer consisting of epicatechin-(4 β $\rightarrow$ 8)-catechin.[1][2] Unlike its isomer Procyanidin B2, PB1 possesses distinct steric properties that dictate its interaction with the TLR4/MD-2 complex and the Nrf2 signaling axis.

For drug development professionals, PB1 represents a context-dependent modulator:

- **Cytoprotection:** In neurodegenerative models, it activates Nrf2 to scavenge ROS.
- **Oncology (GBM):** In Glioblastoma, it paradoxically promotes Nrf2 ubiquitination and degradation, inducing ferroptosis.[1][3]
- **Antiviral:** It acts as a direct inhibitor of HCV RNA polymerase.

This guide provides the physicochemical baselines, validated analytical protocols, and mechanistic pathways required to translate PB1 from a phytochemical isolate to a lead therapeutic candidate.

Chemical Profile & Physicochemical Properties[1][4][5][6][7][8][9]

Identity Validation: PB1 is often confused with Procyanidin B2. The critical differentiator is the stereochemistry at the interflavan bond and the monomeric units (Epicatechin-Catechin vs. Epicatechin-Epicatechin).

Property	Data	Technical Note
CAS Number	20315-25-7	Verify against B2 (CAS 29106-49-8) to avoid isomer error.
IUPAC Name	(2R,3R,4R)-2-(3,4-dihydroxyphenyl)-4-[(2R,3S)-2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-3,4-dihydro-2H-chromen-8-yl]-3,4-dihydro-2H-chromene-3,5,7-triol	Epicatechin-(4 β → 8)-catechin structure.[1][2][4][5][6]
Molecular Formula	C ₃₀ H ₂₆ O ₁₂	Dimer of flavan-3-ols.[1]
Molecular Weight	578.52 g/mol	Detectable as [M-H] ⁻ at m/z 577.1 in negative mode MS.[1]
Solubility (Water)	Moderate (< 1 mg/mL)	Poor stability in neutral aqueous solution; prone to oxidation.[1]
Solubility (Solvents)	DMSO (> 50 mg/mL), Methanol, Acetone	Preferred Stock: DMSO stored at -80°C under argon.[1]
Stability	pH Sensitive	Rapid degradation at pH > 7.4. Stable in acidic environments (pH < 4).[1]

Critical Methodology: Analytical Quantification (HPLC-MS/MS)

Objective: Quantify PB1 in biological matrices (plasma/tissue) distinguishing it from catechins and other dimers.

Experimental Protocol

Principle: Reversed-phase chromatography coupled with negative electrospray ionization (ESI-).^[1]

1. Sample Preparation (Self-Validating Step):

- Extraction: Use Acetone:Water:Acetic Acid (70:29.5:0.5 v/v/v).^[1]^[7] Acetone prevents protein binding; acid stabilizes the polyphenol.
- Validation: Spike samples with (-)-Epigallocatechin gallate (EGCG) or Taxifolin as an internal standard (IS) prior to extraction to calculate recovery efficiency.^[1]
- Step: Vortex 1 min, sonicate 10 min (ice bath), centrifuge 12,000 x g for 10 min. Collect supernatant.

2. LC-MS/MS Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 2.1 x 100 mm, 1.8 µm).^[1]
- Mobile Phase A: 0.1% Formic Acid in Water.^[8]
- Mobile Phase B: Acetonitrile.^[8]
- Gradient: 0-2 min (5% B), 2-10 min (5-40% B), 10-12 min (Wash).
- Flow Rate: 0.3 mL/min.

3. Mass Spectrometry (MRM Mode):

- Ionization: ESI Negative Mode.

- Precursor Ion:m/z 577.1 [M-H]⁻[1]
- Quantifier Transition:m/z 577.1 → 289.1 (Quinone methide cleavage).[1]
- Qualifier Transition:m/z 577.1 → 425.1 (Retro-Diels-Alder fission).[1]

Expert Insight:

“

"The transition to m/z 289.1 is characteristic of the interflavan bond cleavage. If you observe significant tailing, increase column temperature to 40°C to reduce secondary interactions with residual silanols."[1]

Mechanistic Deep Dive: Context-Dependent Signaling[1]

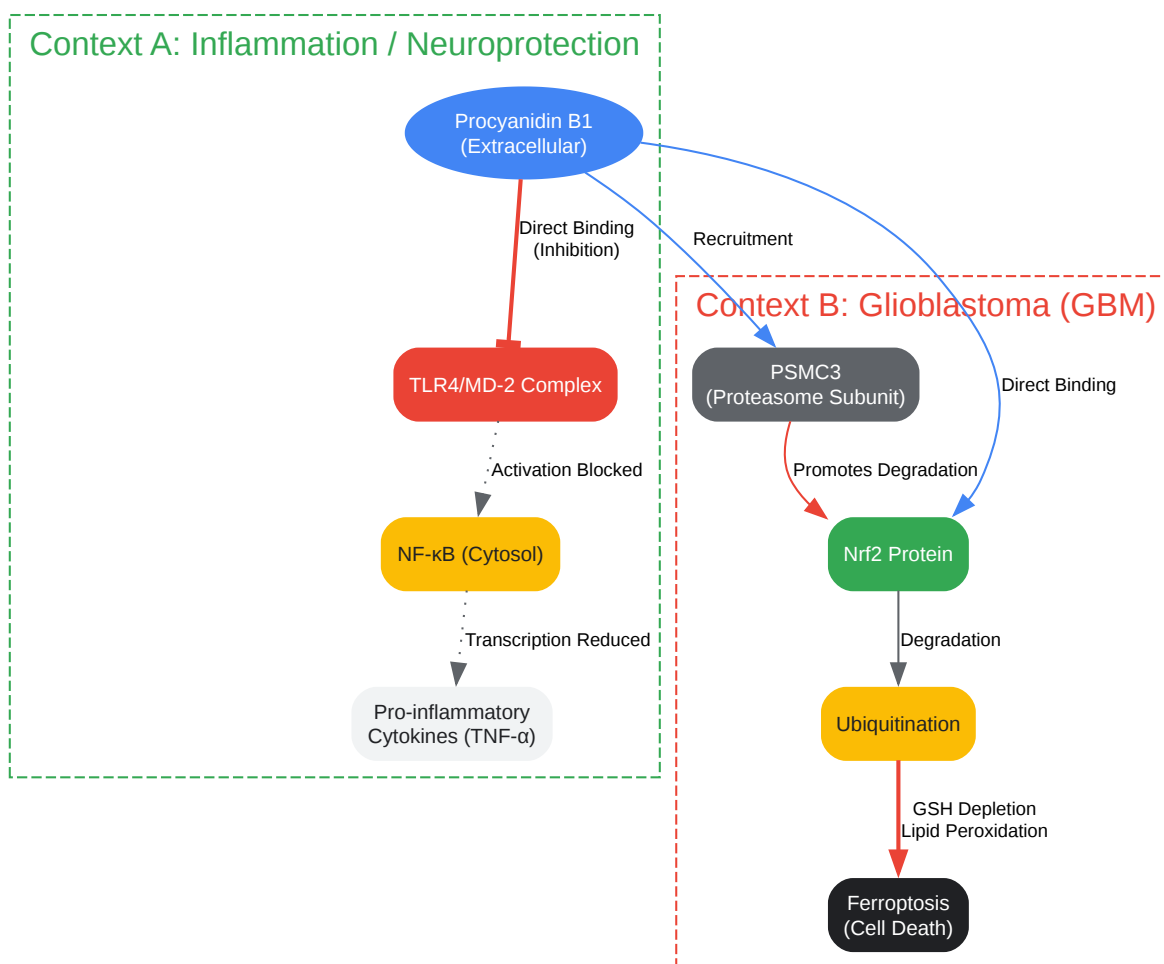
PB1 exhibits a "Jekyll and Hyde" pharmacology depending on the cellular context.

Pathway A: Anti-Inflammatory (General/Neuroprotection) PB1 binds to the TLR4/MD-2 complex, preventing LPS dimerization and downstream NF-κB activation.[1] This reduces TNF-α and IL-6.[1]

Pathway B: Ferroptosis Induction (Glioblastoma) In GBM cells, PB1 binds to Nrf2 but recruits PSMC3 (a proteasome subunit), facilitating Nrf2 ubiquitination and degradation.[1] This collapses the antioxidant defense (GSH depletion), leading to lipid peroxidation and ferroptosis.[1]

Visualization: The PB1 Signaling Bifurcation

Figure 1: Context-Dependent Signaling Pathways of Procyanidin B1



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Figure 1: PB1 acts as a TLR4 antagonist in inflammatory contexts (left) while promoting Nrf2 degradation via PSMC3 in Glioblastoma cells (right), inducing ferroptosis.[1][4]

Pharmacokinetics & Bioavailability[13][14][15]

The Challenge: PB1 is a dimer with a molecular weight >500 Da, limiting passive diffusion.

- Oral Bioavailability: < 10% (estimated).[1]
- Metabolism: Extensively metabolized by colonic microbiota into valerolactones (e.g., 5-(3',4'-dihydroxyphenyl)- γ -valerolactone).[1][9]
- Circulating Forms: Methylated and glucuronidated conjugates of the dimer are detectable in plasma at low nanomolar concentrations (10-100 nM) 2 hours post-ingestion.

Implication for Research: In vitro studies using concentrations >10 μ M may not reflect physiological conditions unless modeling local GI tract exposure or intravenous delivery. For systemic targets (brain, liver), consider using encapsulation technologies (liposomes, nanoparticles) to improve stability and permeability.[1]

Experimental Protocol: Cell Culture Handling

Objective: Treat cells with PB1 without precipitation or oxidation artifacts.

- Stock Preparation:
 - Dissolve PB1 in 100% DMSO to 50 mM.
 - Aliquot into light-protected tubes (amber) and store at -80°C.
 - Self-Validation: Thaw only once. Discard if color shifts from off-white/pale yellow to brown (oxidation).[1]
- Media Preparation:
 - Dilute stock into culture media (e.g., DMEM) immediately before use.[1]
 - Max DMSO: Keep final DMSO concentration < 0.1% to avoid solvent toxicity.
 - Serum Interaction: Note that PB1 binds albumin in FBS. For mechanistic studies, consider serum-reduced media (1% FBS) for short durations (4-6h) to maximize free drug availability.[1]
- Dosing Range:

- Cytoprotection: 1 μ M – 10 μ M.
- Cytotoxicity (Cancer): 20 μ M – 100 μ M.[\[1\]](#)

Therapeutic Applications & Status

Disease Area	Target Mechanism	Status	Key Reference
Glioblastoma	Nrf2 Inhibition: Promotes PSMC3-mediated degradation, inducing ferroptosis. [1] [10]	Preclinical (Murine)	[1]
Hepatitis C	Pol Inhibitor: Inhibits HCV RNA polymerase (NS5B). [1]	Preclinical (Cellular)	[2]
Alzheimer's	Anti-Amyloid: Inhibits A β oligomerization; reduces neuroinflammation via NF- κ B. [1]	Preclinical	[3]
Metabolic Syndrome	TLR4 Antagonist: Reduces adipose tissue inflammation and insulin resistance.	Preclinical	[4]

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